Technical Guide: Synthesis of 1-Amino-1-(2-fluorophenyl)propan-2-ol

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Compound of Interest

Compound Name:	*1-Amino-1-(2-fluorophenyl)propan-2-ol*
CAS No.:	*1226365-81-6*
Cat. No.:	*B2796363*

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Executive Summary & Target Profile

- Target Molecule: **1-Amino-1-(2-fluorophenyl)propan-2-ol**
- IUPAC Name: **1-Amino-1-(2-fluorophenyl)propan-2-ol**
- Molecular Formula: C

  H

  FNO
- Key Structural Feature: "Iso-PPA" Regioisomer. Unlike standard norephedrine (2-amino-1-phenyl), this target features the amine at the benzylic position (C1) and the hydroxyl at the aliphatic position (C2).
- Stereochemical Complexity: Two chiral centers (C1, C2). The synthesis produces a racemic mixture of diastereomers (erythro/threo), separable via fractional crystallization or chromatography.

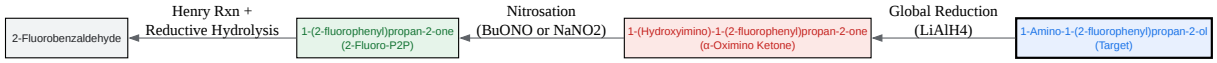
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Retrosynthetic Analysis

To achieve the specific C1-Amine / C2-Hydroxyl regiochemistry, standard propiophenone precursors (used for ephedrines) are unsuitable. Instead, the synthesis must proceed via a 1-aryl-2-propanone (P2P) backbone.

- Disconnection A (C1-N Bond): Introduction of nitrogen at the activated benzylic position of a ketone.
- Precursor: 1-(2-fluorophenyl)propan-2-one.
- Transformation:

  -Nitrosation followed by global reduction.



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Figure 1: Retrosynthetic logic flow favoring the nitrosation pathway.

Primary Protocol: The -Oximinoketone Route

Phase 1: Precursor Synthesis (If not commercially sourced)

Objective: Synthesize 1-(2-fluorophenyl)propan-2-one.

- Reagents: 2-Fluorobenzaldehyde, Nitroethane, n-Butylamine, Iron powder, HCl.
- Workflow:
  - Henry Reaction: Condense 2-fluorobenzaldehyde with nitroethane (cat. n-butylamine, reflux in toluene) to yield 1-(2-fluorophenyl)-2-nitropropene.

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- Reductive Hydrolysis: Reduce the nitroalkene using Iron/HCl (or Fe/Acetic Acid) to the enamine/imine, which hydrolyzes in situ to 1-(2-fluorophenyl)propan-2-one.
- Purification: Steam distillation or high-vacuum fractional distillation.

Phase 2: Regioselective -Nitrosation

Objective: Introduce the nitrogen functionality at C1 (benzylic position).

- Mechanism: Acid-catalyzed enolization of the ketone favors the thermodynamic enol (conjugated with the phenyl ring), directing nitrosation exclusively to C1.

Experimental Protocol:

- Setup: Charge a 3-neck RBF with 1-(2-fluorophenyl)propan-2-one (10.0 g, 65.7 mmol) and glacial acetic acid (30 mL). Cool to 0-5°C.
- Addition: Dropwise, add a solution of Sodium Nitrite (NaNO

  , 5.0 g, 72 mmol) in water (15 mL). Maintain internal temp <10°C to prevent diazonium decomposition.
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature over 4 hours. The solution will darken as the oxime forms.
- Workup: Dilute with ice water (100 mL). Extract with Dichloromethane (DCM, 3 x 50 mL).[1]
- Wash: Wash organic phase with sat.[2] NaHCO

  (carefully, CO

  evolution) to remove acetic acid, then brine.
- Isolation: Dry over MgSO

  and concentrate. The product, 1-(hydroxyimino)-1-(2-fluorophenyl)propan-2-one, often solidifies or remains a viscous yellow oil. Yield is typically 70-85%.

Phase 3: Global Reduction to Amino Alcohol

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Objective: Reduce both the ketone (C2=O) and the oxime (C1=N-OH) to the alcohol and amine, respectively.

- Reagent: Lithium Aluminum Hydride (LiAlH

) is mandatory here. Catalytic hydrogenation often stops at the amino-ketone or cleaves the benzylic amine.

Experimental Protocol:

- Preparation: In a dry flask under Argon/Nitrogen, suspend LiAlH

  (5.0 g, 131 mmol, 2.0 equiv) in anhydrous THF (100 mL). Cool to 0°C.[3]
- Addition: Dissolve the crude oximino-ketone from Phase 2 in anhydrous THF (40 mL). Add this solution dropwise to the hydride suspension. Caution: Exothermic.
- Reflux: Once addition is complete, heat the mixture to reflux (66°C) for 6-12 hours. The color usually shifts from yellow to grey/white.
- Quench (Fieser Method): Cool to 0°C. Carefully add:
  - 5 mL Water
  - 5 mL 15% NaOH
  - 15 mL Water
- Isolation: Stir until the aluminum salts form a granular white precipitate. Filter through Celite.[4]
- Extraction: Concentrate the filtrate. Dissolve residue in dilute HCl (pH 2), wash with Ether (removes non-basic impurities). Basify aqueous layer with NaOH (pH 12), extract with DCM (3 x 50 mL).
- Final Product: Dry (Na

  SO

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) and evaporate to yield the crude **1-Amino-1-(2-fluorophenyl)propan-2-ol** as a racemic mixture of diastereomers.

Purification & Stereochemical Resolution

The crude product contains both erythro (anti) and threo (syn) diastereomers.

Parameter	Erythro Isomer	Threo Isomer
Formation Preference	Favored by LiAlH (Chelation control)	Favored by Catalytic Hydrogenation
Separation Method	Fractional Crystallization (HCl salt)	Chromatography
Typical Ratio (LAH)	~3:1	~1:3

Purification Protocol:

- Salt Formation: Dissolve the free base oil in dry Ethanol. Add conc. HCl dropwise until pH ~4.
- Crystallization: Add Diethyl Ether until turbid. Refrigerate at 4°C. The erythro isomer hydrochloride usually crystallizes first.
- Recrystallization: Recrystallize from Isopropanol/Ether to achieve >98% purity.

Alternative Route: Regioselective Epoxide Opening

For researchers requiring high enantiopurity or specific diastereomers, the epoxide route is superior.

- Substrate:trans-1-(2-fluorophenyl)propene.
- Epoxidation:

  -CPBA in DCM

  trans-1-(2-fluorophenyl)propene oxide.

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- Regioselective Opening:
  - React epoxide with Sodium Azide (NaN
) and Ammonium Chloride in Methanol/Water.
  - Note: Under these conditions, attack preferentially occurs at the benzylic (C1) position due to electronic stabilization of the transition state by the aryl ring.
  - Intermediate: 1-Azido-1-(2-fluorophenyl)propan-2-ol.
- Reduction: Staudinger reduction (PPh
  , H
  O) or Hydrogenation (Pd/C) converts the azide to the amine with retention of configuration (at C2) and inversion (at C1, if S
  2).

Safety & Compliance

- Fluorinated Intermediates: 2-Fluorobenzaldehyde and its derivatives can be skin irritants. Use fluoro-compatible waste streams.
- Nitrosation: Generates NO
  gases. Perform exclusively in a fume hood.
- LiAlH
  : Pyrophoric. Ensure all solvents are anhydrous. Have Class D fire extinguishers available.
- Regulatory: This molecule is a structural isomer of controlled precursors (like PPA). Ensure compliance with local chemical diversion laws (e.g., DEA List I regulations in the US, though this specific regioisomer may be non-controlled, its precursors are watched).

References

- Regioselective Synthesis of Amino Alcohols

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